

A Technical Guide to the Nomenclature of 2-Heptenoic Acid

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Compound of Interest

Compound Name: 2-Heptenoic acid

Cat. No.: B100374

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This document provides a detailed overview of the chemical identifier, the Chemical Abstracts Service (CAS) number, and the associated synonyms for **2-Heptenoic acid**. Accurate identification is critical in research, development, and regulatory contexts to ensure clarity and precision.

Chemical Identity and Isomerism

2-Heptenoic acid is an unsaturated fatty acid characterized by a seven-carbon chain with a carboxyl group and a double bond located at the second carbon position. Due to the presence of this double bond, **2-Heptenoic acid** exists as two distinct geometric isomers: a cis (Z) form and a trans (E) form. Each isomer is a unique chemical entity with its own specific CAS number and set of synonyms.

It is crucial to distinguish between these isomers, as their physical and chemical properties, as well as their biological activities, can differ significantly. The general term "**2-Heptenoic acid**" is often used to refer to the trans isomer, which is more common, but specificity is essential for scientific accuracy.

CAS Numbers and Synonyms

The following tables summarize the CAS numbers and a comprehensive list of synonyms for the trans and cis isomers of **2-Heptenoic acid**.

Table 1: (E)-2-Heptenoic Acid (trans isomer)

Identifier Type	Value
CAS Number	18999-28-5[1][2][3][4] or 10352-88-2[5][6][7]
IUPAC Name	(2E)-hept-2-enoic acid[1]
Synonyms	trans-2-Heptenoic acid[5][6][8][9]
	(E)-Hept-2-enoic acid[1][8][9]
	Hept-2-enoic acid[3][8][10]
	3-(n-butyl)acrylic acid[8][9]
	(1-hexenyl)carboxylic acid[8][9]
	7:1, n-5 trans[1][9]
	alpha.beta-Heptensaeure[8][9]
	trans-Hept-2-ensaeure[8][9]

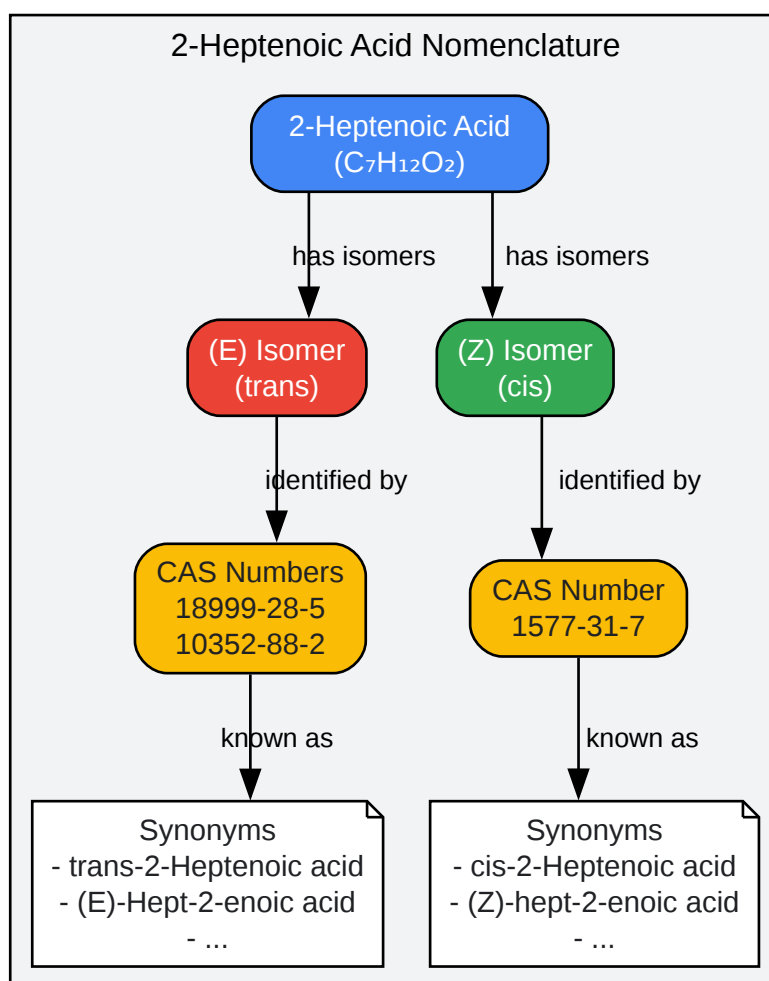
Note: Both CAS numbers 18999-28-5 and 10352-88-2 are frequently cited for the trans isomer and appear to be used interchangeably in chemical databases.[5][8]

Table 2: (Z)-2-Heptenoic Acid (cis isomer)

Identifier Type	Value
CAS Number	1577-31-7[11][12]
IUPAC Name	(Z)-hept-2-enoic acid[12]
Synonyms	cis-2-Heptenoic acid[11][12]
	(Z)-hept-2-enoic acid[12]
	Hept-2c-ensaeure[12]
	cis-Hept-2-ensaeure[12]

Logical Relationship of Identifiers

The relationship between the general chemical name, its isomers, and their respective identifiers can be visualized as a hierarchical structure. This ensures that any ambiguity in nomenclature is resolved by referencing the specific CAS number.



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Caption: Hierarchical relationship of **2-Heptenoic acid** identifiers.

Methodological Note on CAS Registration

The assignment of a CAS Registry Number is a standardized process conducted by the Chemical Abstracts Service, a division of the American Chemical Society (ACS). This process

is not an experimental protocol that can be replicated in a laboratory but rather a registration procedure.

High-Level Overview of Substance Registration:

- **Submission:** A request is submitted to the ACS with information about a new chemical substance, including its structure, composition, and other identifying characteristics.
- **Analysis:** CAS analysts review the submitted data to determine if the substance is novel and has a unique, definable structure.
- **Registration:** If the substance is confirmed as unique, it is added to the CAS REGISTRY database, and a sequential, unique CAS number is assigned to it.


This rigorous process ensures that each CAS number corresponds to a single, unambiguous chemical substance, which is fundamental for clear communication in scientific literature, patents, and regulatory compliance.

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